

# Thermochemical Profile of 3-Chloro-2-methylbenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-Chloro-2-methylbenzoic acid

Cat. No.: B181752

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This technical guide provides a concise yet in-depth overview of the available thermochemical data for **3-Chloro-2-methylbenzoic acid**. Due to a lack of extensive experimental thermochemical data in the public domain for this specific compound, this document presents high-quality computed data and outlines the established experimental protocols for determining such properties in related aromatic carboxylic acids. Additionally, a key metabolic pathway involving the biodegradation of **3-Chloro-2-methylbenzoic acid** is detailed and visualized.

## Physicochemical and Computed Thermochemical Data

While experimental thermochemical values such as the standard enthalpy of formation and combustion are not readily available in the literature for **3-Chloro-2-methylbenzoic acid**, computational methods provide reliable estimates. The following table summarizes key physicochemical properties and computed thermochemical data.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>	--INVALID-LINK--
Molecular Weight	170.59 g/mol	--INVALID-LINK--
CAS Number	7499-08-3	--INVALID-LINK--
Melting Point	163-166 °C	--INVALID-LINK--
Computed Molar Refractivity	42.6 ± 0.3 m <sup>3</sup> /mol	--INVALID-LINK--
Computed Polarizability	16.5 ± 0.5 Å <sup>3</sup>	--INVALID-LINK--

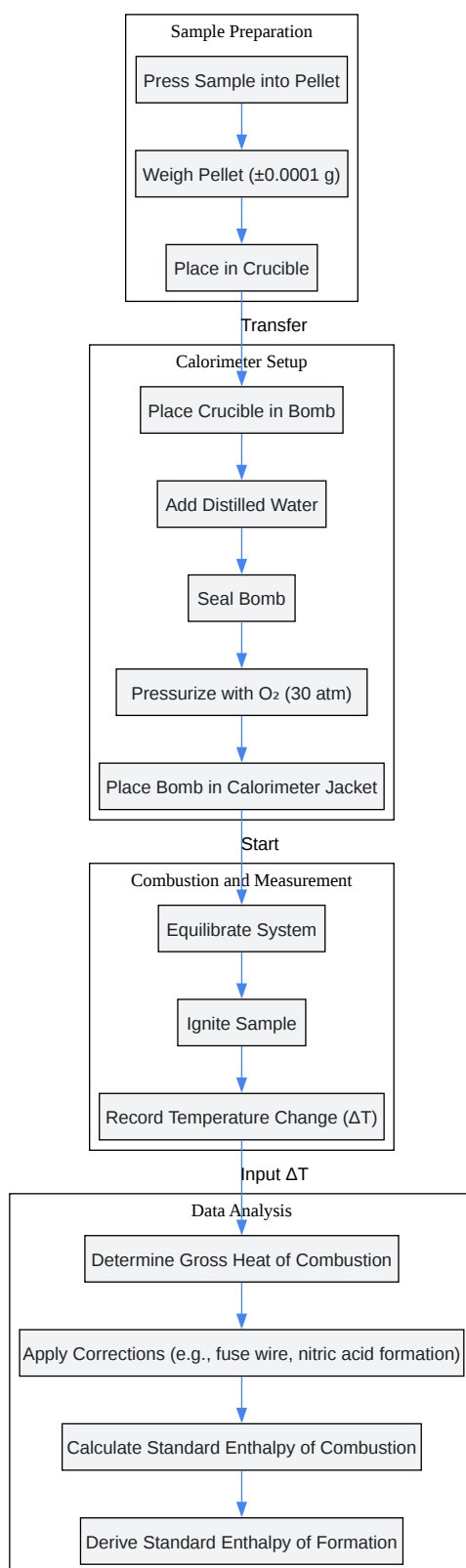
## Experimental Protocols for Thermochemical Analysis

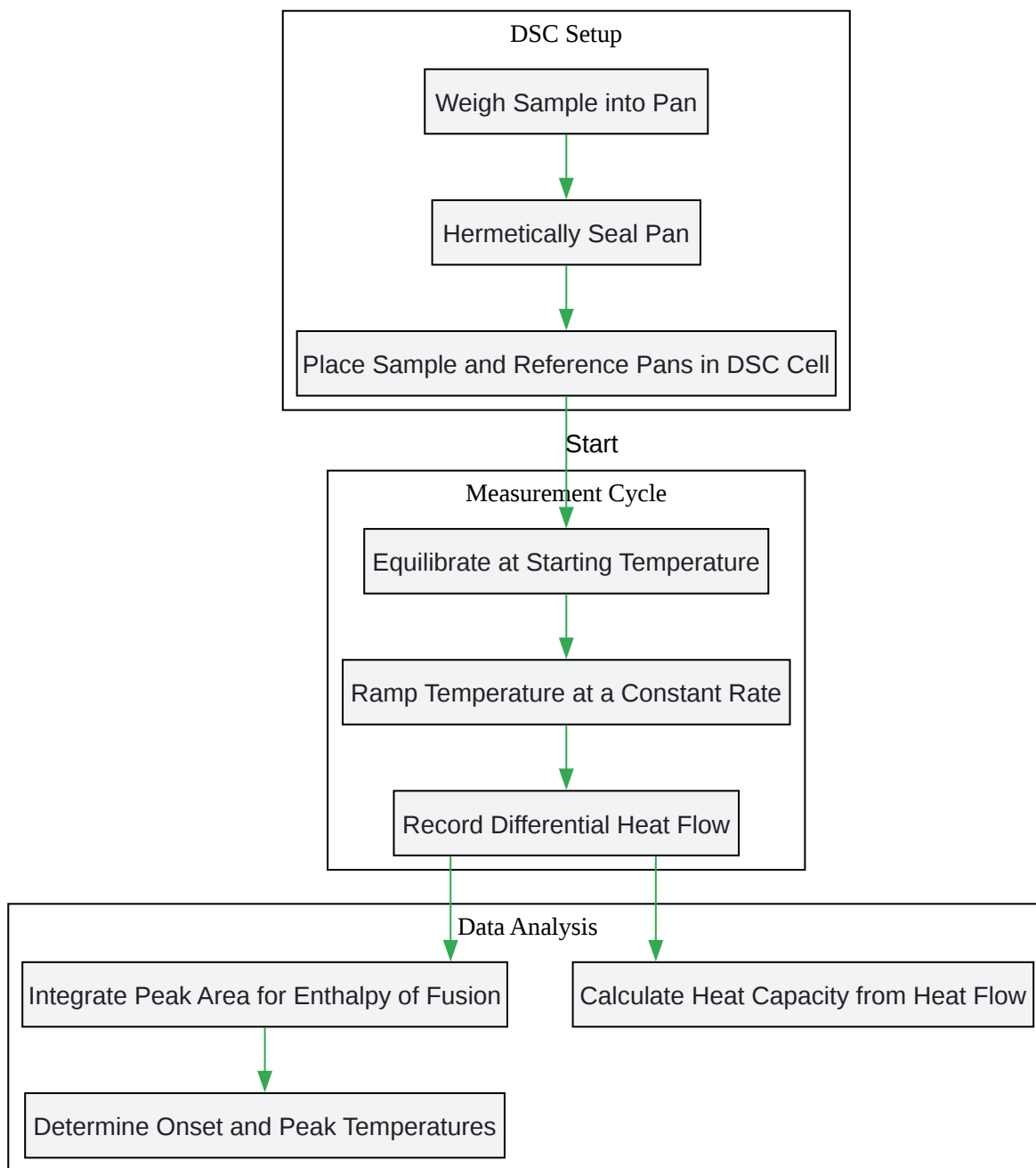
The determination of thermochemical data for aromatic carboxylic acids like **3-Chloro-2-methylbenzoic acid** typically involves well-established calorimetric techniques. The following sections detail the methodologies for two primary experimental approaches.

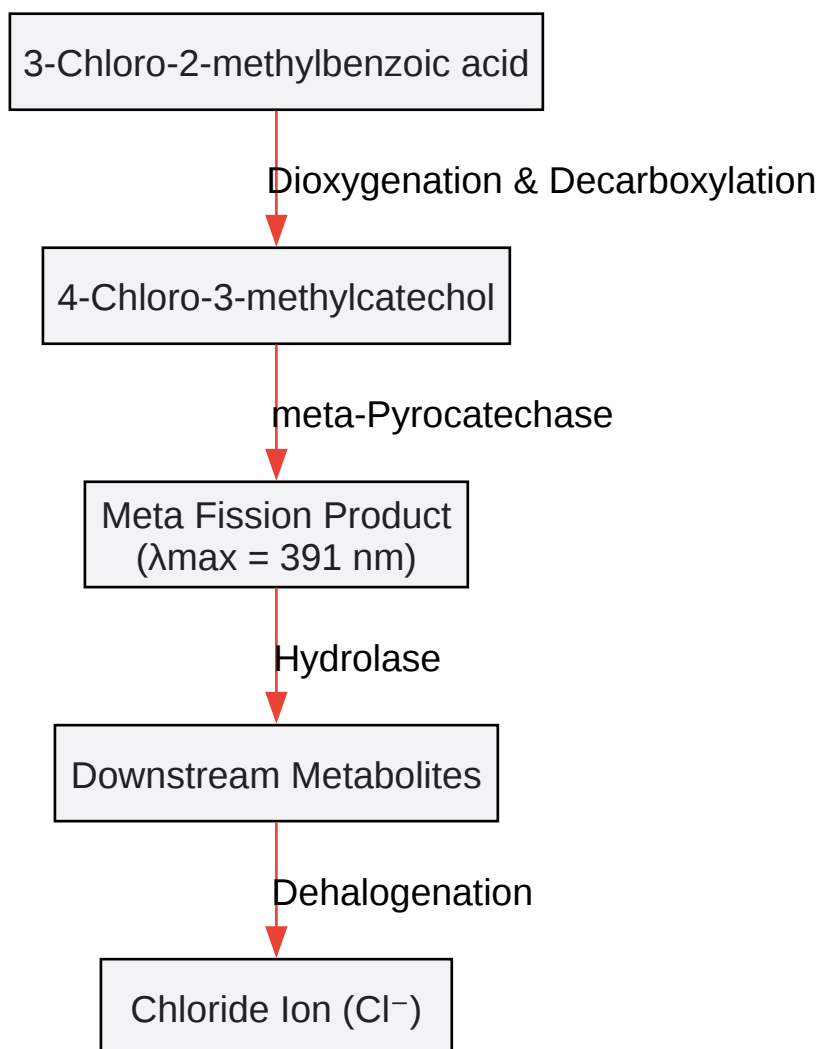
### Combustion Calorimetry for Enthalpy of Formation

Static bomb combustion calorimetry is the standard method for determining the enthalpy of combustion, from which the standard enthalpy of formation can be derived. Benzoic acid is a common calibrant for this procedure.<sup>[1][2][3][4][5]</sup>

Experimental Workflow:







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